

Diallylamine: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Diallylamine*

Cat. No.: B093489

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Diallylamine, with the chemical formula $(\text{CH}_2=\text{CHCH}_2)_2\text{NH}$, is a versatile secondary amine that serves as a crucial building block in numerous chemical syntheses.^[1] This guide provides an in-depth overview of its fundamental properties, experimental protocols, and key applications, tailored for researchers, scientists, and professionals in drug development.

Core Chemical and Physical Properties

Diallylamine is a colorless to pale yellow liquid characterized by a distinctive, ammonia-like odor.^{[1][2][3]} It is a multifunctional compound, featuring both a secondary amine functional group and two reactive alkene units, which contribute to its wide range of applications.^[1]

Physical and Chemical Data

The fundamental physical and chemical properties of **diallylamine** are summarized in the tables below for easy reference and comparison.

Table 1: Physical Properties of **Diallylamine**

Property	Value	Source(s)
Appearance	Colorless to pale yellow liquid with a characteristic odor	[2][3][4]
Boiling Point	111-112 °C	[5]
Melting Point	-88 °C	[4]
Density	0.787 g/mL at 25 °C	
Vapor Pressure	18 mmHg (2.42 kPa) at 20 °C	[4]
Vapor Density	3.35 - 3.4 (vs air)	[4]
Water Solubility	8.6 - 9 g/100mL at 20 °C	[4][6]
Refractive Index	n _{20/D} 1.440	
logP	1.11	[2]

Table 2: Chemical Identifiers and Molecular Properties

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₁ N	[2]
Molecular Weight	97.16 g/mol	[2]
CAS Number	124-02-7	
EC Number	204-671-2	
IUPAC Name	N-prop-2-enylprop-2-en-1-amine	[2]
SMILES	C=CCNCC=C	
InChIKey	DYUWTXWIYMHBQS-UHFFFAOYSA-N	[2]

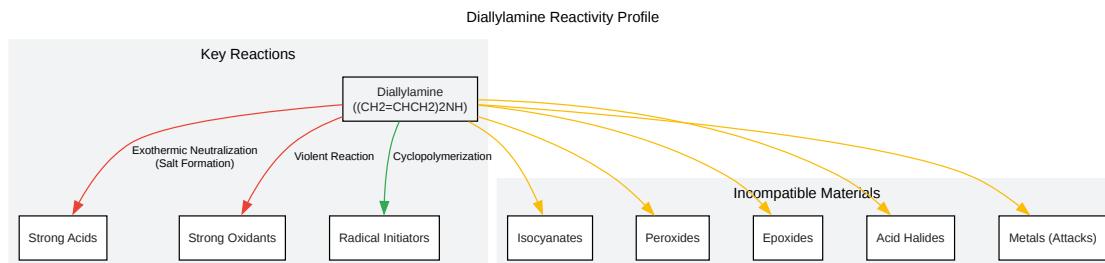
Reactivity and Safety Profile

Diallylamine's reactivity is governed by its secondary amine and dual alkene functionalities. The solution in water is a medium-strong base.^[4] It undergoes exothermic reactions with acids to form salts and can be incompatible with isocyanates, peroxides, epoxides, and acid halides.^{[2][6]}

Table 3: Safety and Hazard Data

Property	Value	Source(s)
Flash Point	7 - 11 °C	[5][6]
Autoignition Temp.	273 °C	[2][7]
Explosion Limits	0.93% - 22% (V)	[5][8]
Toxicity (Oral, Rat LD50)	0.65 g/kg	[6][7]
GHS Hazard Statements	H225, H302, H311, H314, H332, H401	[5]

Diallylamine is a highly flammable liquid, and its vapors can form explosive mixtures with air.^{[4][7]} It is corrosive to the skin, eyes, and respiratory tract and may be toxic if inhaled, absorbed through the skin, or ingested.^{[2][4]} Proper personal protective equipment, including a gas-tight chemical suit and self-contained breathing apparatus, should be used when handling this chemical.^[4]



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Diallylamine Reactivity and Incompatibilities

Experimental Protocols

Synthesis of Diallylamine from Diallylcyanamide

This method is noted to be more satisfactory than preparations from allylamine with allyl bromide or chloride, which tend to produce significant amounts of mono- and triallylamine as byproducts.^[9] The procedure involves the acid-catalyzed hydrolysis of diallylcyanamide.^{[9][10]}

Materials:

- Diallylcyanamide
- Sulfuric acid (sp. gr. 1.84)
- Sodium hydroxide (NaOH)
- Potassium hydroxide (KOH), solid

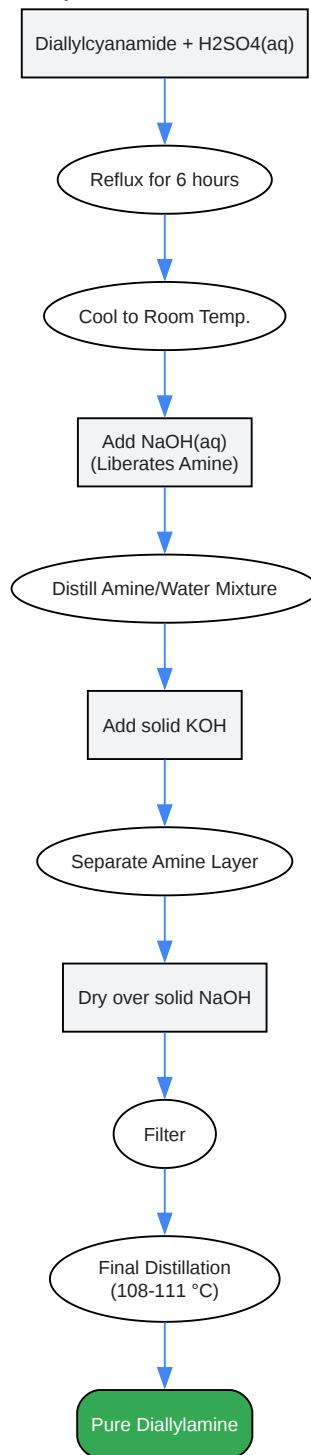
- Clay plate pieces (for boiling)
- 2-L round-bottomed flask
- Reflux condenser
- Condenser for downward distillation

Procedure:

- Acid Hydrolysis:
 - Prepare a solution of 123 g (1.2 moles) of sulfuric acid in 370 cc of water in a 2-L round-bottomed flask.[\[9\]](#)
 - Add 98.5 g (0.81 mole) of diallylcyanamide and a few pieces of clay plate to the flask.[\[9\]](#)
 - Attach a reflux condenser and gently reflux the mixture for six hours. The mixture will gradually become homogeneous.[\[9\]](#)
- Neutralization and Amine Liberation:
 - Cool the solution to room temperature.[\[9\]](#)
 - Carefully pour a cold solution of 192 g (4.8 moles) of sodium hydroxide in 350 cc of water down the side of the flask to form a separate layer at the bottom.[\[9\]](#)
 - Connect the flask to a condenser for downward distillation. Shake the flask to mix the layers, which liberates the free **diallylamine**.[\[9\]](#)
- Distillation:
 - Heat the flask to distill the amine along with some water.[\[9\]](#)
 - Continue distillation until no more amine separates from a test portion of the distillate.[\[9\]](#)
- Drying and Purification:

- Estimate the weight of water in the distillate and add about half that amount of solid potassium hydroxide sticks to the distillate, keeping the mixture cool as the KOH dissolves. Bubbles of ammonia gas will be evolved.[9]
- Separate the amine layer and dry it for several hours over freshly broken lumps of solid sodium hydroxide.[9]
- Filter the dried amine into a distilling flask and distill at atmospheric pressure.[9]
- Collect the fraction that boils between 108–111 °C. The expected yield is 62–68 g (80–88% of the theoretical amount).[9]

Diallylamine Synthesis and Purification Workflow

[Click to download full resolution via product page](#)Workflow for **Diallylamine** Synthesis

Analytical Methods

For the analysis of **diallylamine**, particularly at trace levels in complex matrices like drug substances, chromatographic methods are employed.

Gas Chromatography (GC): A capillary gas chromatography method with a flame ionization detector (FID) is effective for the trace analysis of allylamine (a related primary amine, with principles applicable to **diallylamine** analysis).[11][12]

- Column: A mega bore capillary column such as DB-CAM (30 m × 0.53 mm × 1.0 µm) with a base-deactivated polyethylene glycol stationary phase is suitable.[12]
- Detector: Flame Ionization Detector (FID).[12]
- Validation: The method should be validated for specificity, sensitivity (LOD/LOQ), precision, linearity, and accuracy. For allylamine in sevelamer drug substances, detection and quantitation limits of 2 µg/g and 6 µg/g, respectively, have been achieved.[11][12]
- Specificity: Specificity can be confirmed using a gas chromatograph coupled with a mass spectrometer (GC-MS).[12]

Ion Chromatography (IC): An ion chromatography method with a conductivity detector can also be used for the determination of low levels of allylamine.[11]

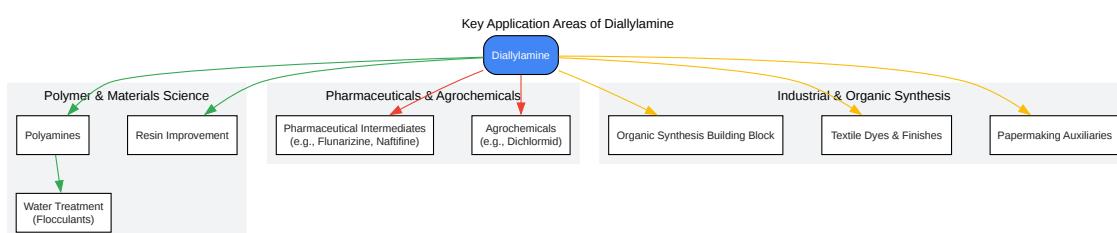
- Column: An ion-exchange column like the Dionex IonPac CS14 is used.[11]
- Mobile Phase: A typical mobile phase is 10mM methanesulfonic acid.[11]
- Detector: Conductivity detector.[11]

Applications in Research and Development

Diallylamine's unique structure makes it a valuable intermediate in various fields.

- Polymer Chemistry: It is a key monomer in the synthesis of polyamines and other polymeric materials.[3] It can undergo cyclopolymerization in the presence of radical initiators to form water-soluble, non-cross-linked polymers containing five- or six-membered rings.[13] These polymers have applications as coagulants and flocculants in water treatment.[3]

- Pharmaceuticals: **Diallylamine** serves as an intermediate in the synthesis of active pharmaceutical ingredients (APIs).[14][15] For example, its derivatives are found in pharmaceutically active compounds like flunarizine (for migraines) and naftifine (an antifungal).[16]
- Agrochemicals: It is used to produce N,N-diallyldichloroacetamide (dichlormid), a herbicide safener.[1][15]
- Organic Synthesis: It is broadly used as a precursor for a wide range of nitrogen-containing specialty chemicals and organic compounds.[7][14]
- Other Industries: **Diallylamine** finds use in the textile industry for creating dyes and finishes and in the paper industry as an auxiliary agent.[3][15]



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Overview of **Diallylamine** Applications

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